

# Reducing sensitivity to friction in peroxide handling

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## Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

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## Frequently Asked Questions (FAQs)

- **Q1: Why are some peroxides sensitive to friction?** Over time, some peroxide-forming chemicals can evaporate or decompose, leading to the crystallization of organic peroxides. These crystals are often **shock-sensitive, friction-sensitive, and heat-sensitive**, meaning they can detonate with minimal physical disturbance [1].
- **Q2: What should I do if I find an old, unlabeled bottle of a peroxide-forming chemical? Do not move, open, or shake the container.** Visually inspect it for signs of crystallization, cloudiness, or stratification. If you observe any of these, or if the container is considerably older than its expiration date, you must **leave it in place and contact your Environmental Health and Safety (EHS) office immediately** for disposal [2] [3].
- **Q3: How can I prevent peroxides from forming in my chemicals?**
  - **Purchase Small Quantities:** Buy only what you will use within a short period [2].
  - **Use Inhibitors:** Some chemicals contain stabilizers (inhibitors) to slow peroxide formation. Be aware that these can be depleted over time [3].
  - **Inert Atmosphere:** Purging the container's headspace with an inert gas like nitrogen or argon can significantly reduce formation [3] [4].
  - **Proper Storage:** Store in a tight, light-resistant container in a cool, dark place, away from heat and ignition sources. A flammable storage cabinet is ideal [2] [1].

## Peroxide Testing & Concentration Guidelines

Routine testing is the primary method to detect peroxides before they become a friction-sensitivity hazard. The following table summarizes the action levels based on peroxide concentration (parts per million, ppm).

Peroxide Concentration (ppm)	Recommended Action
Less than 100 ppm	The solution is considered safe for use [2].
100 ppm to 400 ppm	The solution is a disposal hazard. Do not use. <b>Contact EHS</b> for removal [2].
Greater than 400 ppm	The material is considered <b>potentially explosive</b> . Do not handle. <b>Contact EHS</b> immediately for removal by specialists [2].

## Experimental Protocol: Testing for Peroxides

**Method 1: Commercial Test Strips** This is the simplest and most common method.

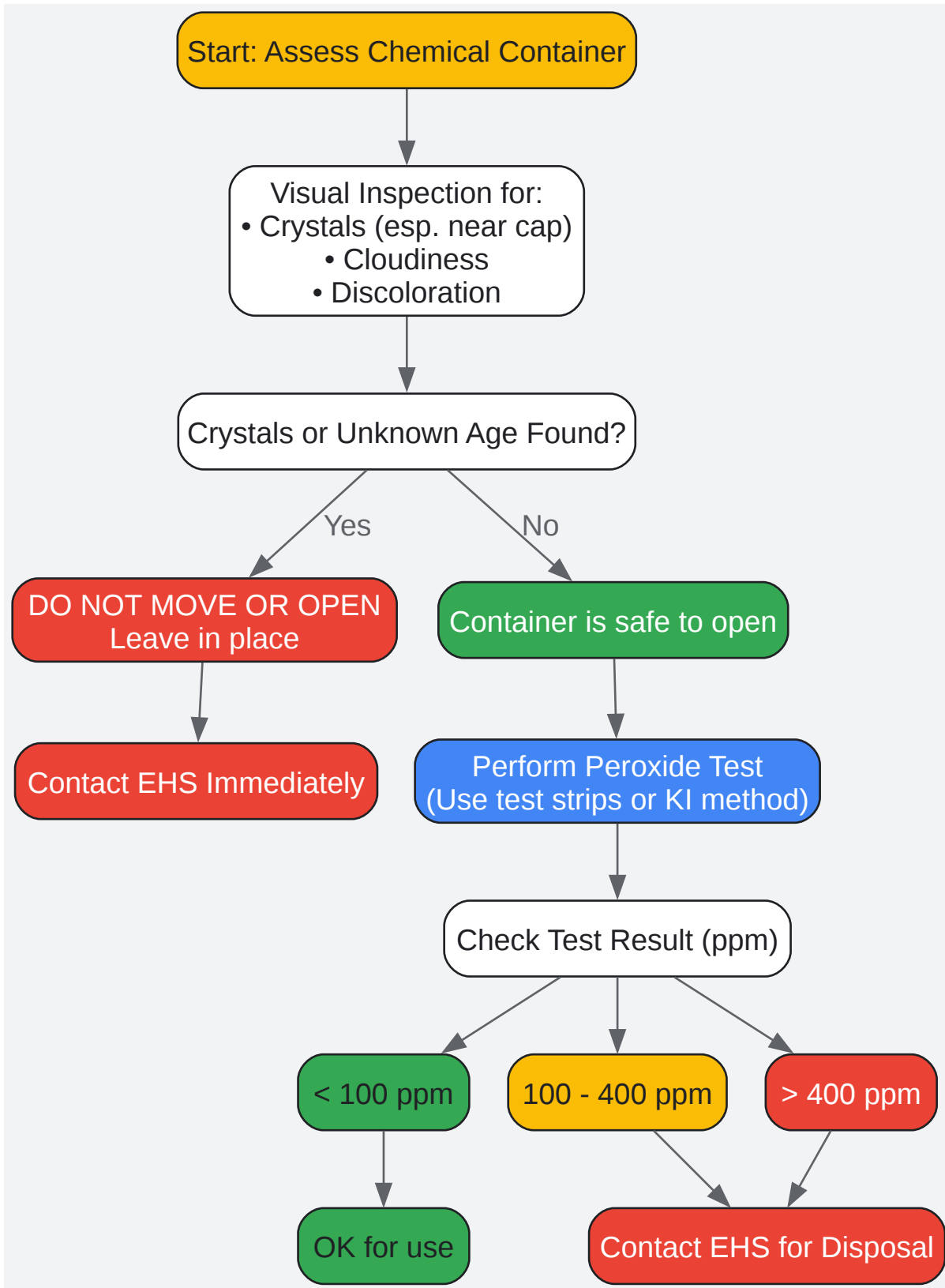
- **Acquire Test Strips:** Obtain peroxide test strips designed for use with organic solvents from a chemical vendor [2] [3].
- **Safety First:** Ensure you are working in a fume hood and wearing appropriate Personal Protective Equipment (PPE) [1].
- **Test:** Briefly dip the test strip into the liquid, following the manufacturer's instructions.
- **Interpret:** Compare the color change on the strip to the provided scale to determine the peroxide concentration in ppm [2].

**Method 2: Potassium Iodide Test (Qualitative)** This method indicates the presence of peroxides but does not give a precise concentration [2].

- In a test tube, mix 1-3 mL of the liquid to be tested with an equal volume of acetic acid.
- Add a few drops of a 5% potassium iodide (KI) solution and shake [2] [3].
- **Interpret the color:**
  - **Yellow to faint orange:** Negligible amount of peroxides.
  - **Purple to dark violet or brown:** Peroxides are present. **Contact EHS** for disposal [2].

## Peroxide Former Categories and Handling

Peroxide-forming chemicals are classified by their hazard level. The diagram below outlines the testing workflow and decision process for these materials.



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## Emergency Disposal Procedures

Environmental Health and Safety (EHS) staff should be contacted for removal, and will typically arrange for an explosives demolition team, if any of the following conditions are met [2]:

- The peroxide concentration is **greater than 400 ppm**.
- The container has **visible crystals** in or on it.
- The chemical is suspected to be **shock-sensitive** due to its age or condition.

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## References

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